

# experimental setup for demonstrating dehydration of copper(ii) sulfate pentahydrate

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## Compound of Interest

Compound Name: Copper(II) sulfate pentahydrate

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## Application Note: Demonstrating the Dehydration of Copper(II) Sulfate Pentahydrate

### Abstract

This application note provides a detailed protocol for the dehydration of **copper(II) sulfate pentahydrate** ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ ), a common laboratory experiment demonstrating the removal of water of crystallization. The protocol outlines the thermal decomposition of the hydrated salt, resulting in the formation of anhydrous copper(II) sulfate ( $\text{CuSO}_4$ ). This process is characterized by a distinct color change and a quantifiable loss in mass. The reversible nature of this reaction is also discussed. This procedure is applicable for qualitative demonstrations and quantitative analysis in research and educational settings.

### Introduction

**Copper(II) sulfate pentahydrate** is a blue crystalline solid in which five water molecules are associated with each formula unit of copper(II) sulfate.<sup>[1]</sup> These water molecules, known as water of crystallization, are responsible for the characteristic blue color of the compound.<sup>[1][2]</sup> Upon heating, the water of crystallization is driven off, leading to the formation of anhydrous copper(II) sulfate, which is a white powder.<sup>[1][2][3][4]</sup> This transformation is a classic example of a dehydration reaction and is reversible; the addition of water to the anhydrous salt restores the blue color of the pentahydrate.<sup>[2]</sup>

The dehydration process occurs in distinct stages, with specific numbers of water molecules being lost at different temperatures.[3][5] By carefully measuring the mass of the copper(II) sulfate before and after heating, it is possible to quantitatively determine the amount of water lost and verify the empirical formula of the hydrated salt.

## Experimental Overview

This experiment involves heating a known mass of **copper(II) sulfate pentahydrate** in a crucible or test tube. The progressive loss of water is observed through the change in color from blue to white.[1][2][6][3][4] The mass of the remaining anhydrous copper(II) sulfate is then measured to determine the mass of water that has been evaporated.

## Materials and Equipment

- **Copper(II) sulfate pentahydrate** ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ ) crystals (HARMFUL, DANGEROUS FOR THE ENVIRONMENT)[7]
- Crucible and lid[7]
- Pipeclay triangle[7]
- Tripod stand[7]
- Bunsen burner[7]
- Heat-resistant mat[7]
- Top-pan balance (accurate to 0.01 g)[7]
- Crucible tongs[7]
- Spatula
- Safety goggles

## Experimental Protocol

### Procedure

- Preparation:
  - Ensure all apparatus is clean and dry.
  - Place the empty crucible with its lid on the pipeclay triangle supported by the tripod stand.
  - Heat the crucible and lid gently with a Bunsen burner for about a minute to drive off any moisture.
  - Allow the crucible and lid to cool to room temperature on the heat-resistant mat.
- Weighing the Hydrated Salt:
  - Using the top-pan balance, accurately weigh the empty, dry crucible with its lid. Record this mass.
  - Add between 2 g and 3 g of **copper(II) sulfate pentahydrate** crystals to the crucible.<sup>[7]</sup>
  - Reweigh the crucible, lid, and hydrated salt. Record this total mass.
- Dehydration:
  - Place the crucible containing the **copper(II) sulfate pentahydrate** on the pipeclay triangle. The lid should be slightly ajar to allow water vapor to escape.
  - Begin heating the crucible gently with a medium Bunsen flame.<sup>[7]</sup>
  - Observe the color change of the crystals from blue to a grayish-white.<sup>[7]</sup>
  - Heat more strongly for approximately 10 minutes to ensure all the water of crystallization has been removed. Avoid overheating, which can cause the white anhydrous copper(II) sulfate to decompose further into black copper(II) oxide.<sup>[7][8]</sup>
- Cooling and Weighing the Anhydrous Salt:
  - Using crucible tongs, carefully remove the crucible and lid from the pipeclay triangle and place them on the heat-resistant mat to cool completely.

- Once at room temperature, reweigh the crucible, lid, and the resulting anhydrous copper(II) sulfate. Record this mass.
- Heating to a Constant Mass (Optional but Recommended for Accuracy):
  - To ensure all the water has been driven off, heat the crucible and its contents for a further 2-3 minutes.
  - Allow to cool and reweigh.
  - Repeat this process until two consecutive mass readings are the same.
- Rehydration (Optional Demonstration):
  - After the final weighing, allow the anhydrous copper(II) sulfate to cool completely.
  - Carefully add a few drops of water to the white powder.
  - Observe the immediate return of the blue color and the release of heat, indicating an exothermic reaction.

## Data Presentation

The quantitative data from this experiment can be summarized in the following table:

Measurement	Mass (g)
Mass of empty crucible and lid	
Mass of crucible, lid, and hydrated copper(II) sulfate	
Mass of hydrated copper(II) sulfate	
Mass of crucible, lid, and anhydrous copper(II) sulfate (after heating)	
Mass of anhydrous copper(II) sulfate	
Mass of water lost	

## Calculations

- Mass of hydrated copper(II) sulfate: (Mass of crucible, lid, and hydrated salt) - (Mass of empty crucible and lid)
- Mass of anhydrous copper(II) sulfate: (Mass of crucible, lid, and anhydrous salt) - (Mass of empty crucible and lid)
- Mass of water lost: (Mass of hydrated copper(II) sulfate) - (Mass of anhydrous copper(II) sulfate)
- Percentage of water in the hydrated salt: (Mass of water lost / Mass of hydrated copper(II) sulfate) x 100
- Determination of the formula of the hydrated salt (x in  $\text{CuSO}_4 \cdot x\text{H}_2\text{O}$ ):
  - Calculate the moles of anhydrous copper(II) sulfate (Molar mass of  $\text{CuSO}_4 \approx 159.61 \text{ g/mol}$  ).
  - Calculate the moles of water lost (Molar mass of  $\text{H}_2\text{O} \approx 18.02 \text{ g/mol}$  ).
  - Determine the ratio of moles of water to moles of anhydrous copper(II) sulfate. This should be a whole number, representing 'x'.

## Safety Precautions

- Wear safety goggles throughout the experiment.
  - Copper(II) sulfate is harmful if swallowed and is an irritant. Avoid contact with skin and eyes.
  - Handle the hot crucible and tripod with tongs to prevent burns.
  - Do not overheat the copper(II) sulfate, as it may decompose to produce toxic sulfur oxides.
- [8]

## Visualizations

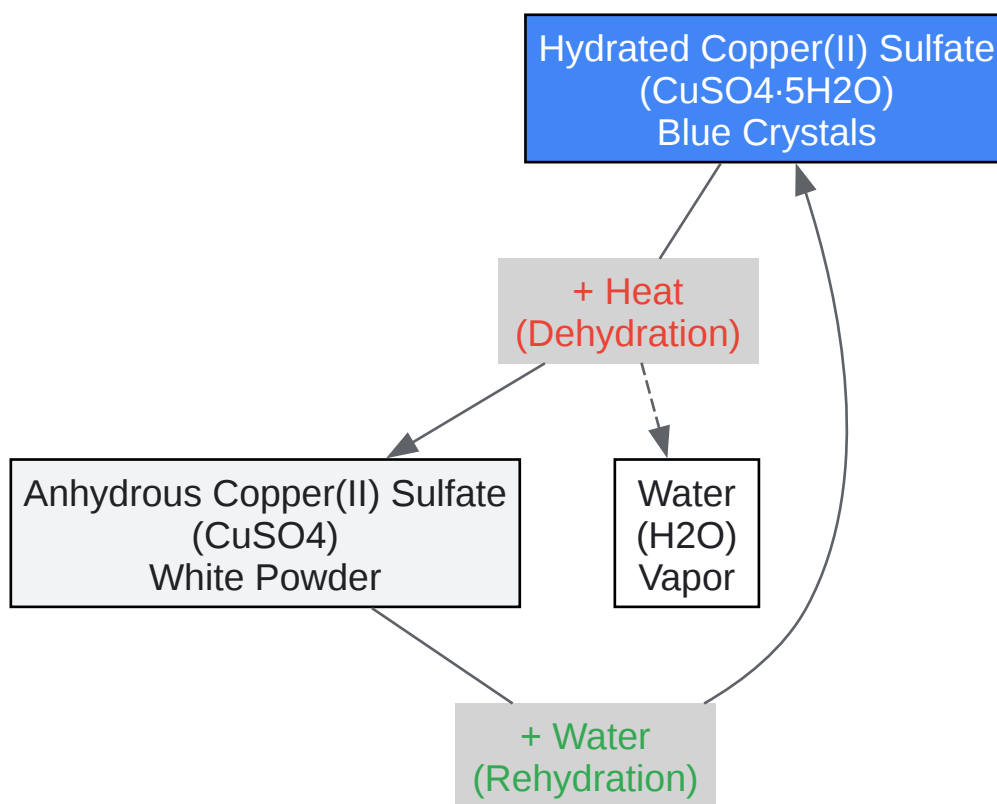
## Experimental Workflow



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Caption: Workflow for the dehydration of **copper(II) sulfate pentahydrate**.

## Logical Relationship of Components



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